

Essential Safety and Logistics for Handling DB1976

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DB1976
Cat. No.: B15145848

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This document provides essential guidance for the safe handling, storage, and disposal of **DB1976**, a potent, cell-permeable transcription factor PU.1 inhibitor.[1][2] Given its apoptosis-inducing effects and the absence of a comprehensive safety data sheet, researchers must handle this compound with caution, adhering to strict laboratory safety protocols.[1][2]

Chemical and Physical Properties

A summary of the known properties of **DB1976** is provided below. This information is crucial for safe handling and experimental planning.

Property	Value	Source
Chemical Formula	C ₂₀ H ₁₆ N ₈ Se	[1]
Molecular Weight	447.36 g/mol	[1]
CAS Number	1557397-51-9 (free base)	[1]
Appearance	Solid powder	MedKoo Biosciences
Solubility	Soluble in DMSO	MedKoo Biosciences
Storage (Solid)	Short term (days to weeks): 0-4°C, dry and dark. Long term (months to years): -20°C.	[1]
Storage (Stock Solution)	-80°C for up to 1 year; -20°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[3]

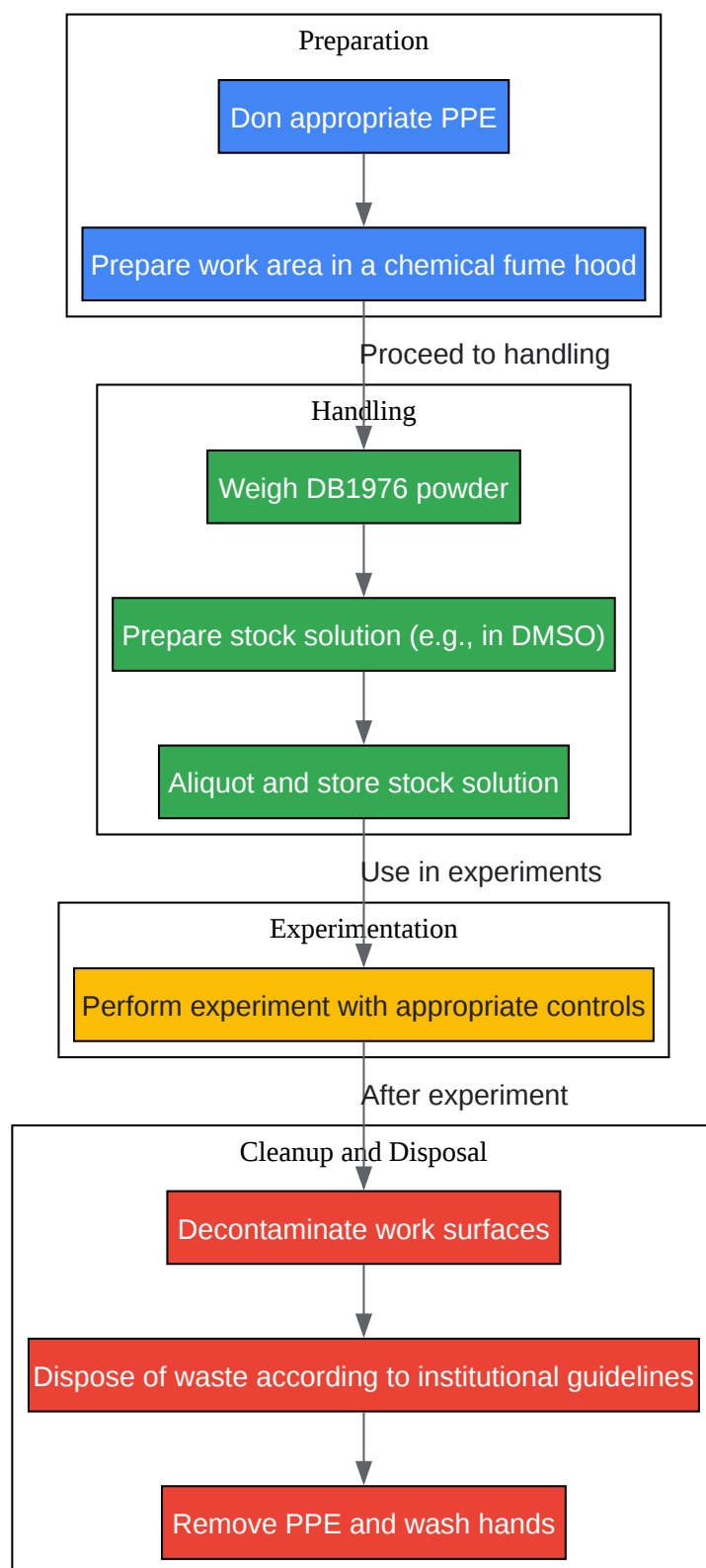
Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data for **DB1976**, standard PPE for handling potent, biologically active compounds is mandatory.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact with the compound.
Eye Protection	Safety glasses with side shields or goggles.	To protect eyes from splashes or airborne particles.
Body Protection	Laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.	To minimize inhalation of the powder form.

Operational Plan: Handling and Experimental Workflow

The following is a general workflow for handling **DB1976** in a laboratory setting. Researchers should adapt this to their specific experimental protocols.





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References

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